

CK1-IN-2 hydrochloride solubility issues and solutions

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Compound of Interest

Compound Name: CK1-IN-2 hydrochloride

Cat. No.: B15544213

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Technical Support Center: CK1-IN-2 Hydrochloride

Welcome to the technical support center for **CK1-IN-2 hydrochloride**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the solubility, handling, and use of this potent Casein Kinase 1 (CK1) inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is **CK1-IN-2 hydrochloride** and what are its primary targets?

CK1-IN-2 hydrochloride is a potent inhibitor of Casein Kinase 1 (CK1), with IC_{50} values of 123 nM, 19.8 nM, and 26.8 nM for CK1 α , CK1 δ , and CK1 ϵ respectively.^{[1][2]} It also shows inhibitory activity against p38 α with an IC_{50} of 74.3 nM.^{[1][2]} CK1 is a family of serine/threonine kinases that play crucial roles in various cellular processes, including Wnt signaling, circadian rhythms, and DNA repair.

Q2: What are the recommended solvents for dissolving **CK1-IN-2 hydrochloride**?

For in vitro studies, Dimethyl Sulfoxide (DMSO) is the recommended solvent. For in vivo experiments, specific formulations using a combination of solvents like DMSO, PEG300, Tween-80, and saline are suggested.

Q3: How should I store **CK1-IN-2 hydrochloride** stock solutions?

Stock solutions of **CK1-IN-2 hydrochloride** should be aliquoted and stored to avoid repeated freeze-thaw cycles. Recommended storage conditions are -80°C for up to 6 months or -20°C for up to 1 month.^[1]

Q4: I am observing precipitation when I dilute my DMSO stock solution into aqueous media. What should I do?

This is a common issue with hydrophobic compounds. Please refer to our detailed Troubleshooting Guide below for solutions such as optimizing the final DMSO concentration, performing serial dilutions, and ensuring the media is at an appropriate temperature.

Solubility Data

The solubility of **CK1-IN-2 hydrochloride** varies significantly across different solvents. The following table summarizes its solubility for easy reference.

Solvent	Concentration	Method	Notes
DMSO	50 mg/mL (161.66 mM)	Ultrasonic and warming to 60°C	Use of newly opened, anhydrous DMSO is critical as hygroscopic DMSO can significantly reduce solubility.[1]
Water	Estimated <0.1 mg/mL	N/A	Based on data for similar kinase inhibitors, CK1-IN-2 hydrochloride is expected to have very low aqueous solubility.
Ethanol	Estimated <0.1 mg/mL	N/A	Similar to water, solubility in ethanol is expected to be low.
In Vivo Formulation 1	≥ 2.5 mg/mL (8.08 mM)	Sequential addition	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline.[1]
In Vivo Formulation 2	≥ 2.5 mg/mL (8.08 mM)	Sequential addition	10% DMSO, 90% (20% SBE-β-CD in Saline).[1]
In Vivo Formulation 3	≥ 2.5 mg/mL (8.08 mM)	Sequential addition	10% DMSO, 90% Corn Oil.[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

Materials:

- **CK1-IN-2 hydrochloride** powder

- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Vortexer
- Water bath sonicator

Procedure:

- Weighing: Carefully weigh the desired amount of **CK1-IN-2 hydrochloride** powder. For 1 mg of powder (MW: 345.76 g/mol), you will need 0.289 mL of DMSO to make a 10 mM stock solution.
- Dissolving: Add the appropriate volume of anhydrous DMSO to the vial containing the powder.
- Mixing: Tightly cap the vial and vortex thoroughly for 1-2 minutes.
- Solubilization: If the compound is not fully dissolved, use a water bath sonicator and gently warm the solution to 37-60°C to aid dissolution.^[1] Visually inspect the solution to ensure it is clear and free of particulates.
- Storage: Aliquot the stock solution into smaller volumes in tightly sealed vials to minimize freeze-thaw cycles and store at -20°C for short-term (up to 1 month) or -80°C for long-term (up to 6 months) storage.^[1]

Protocol 2: Preparation of a Working Solution for Cell-Based Assays

Materials:

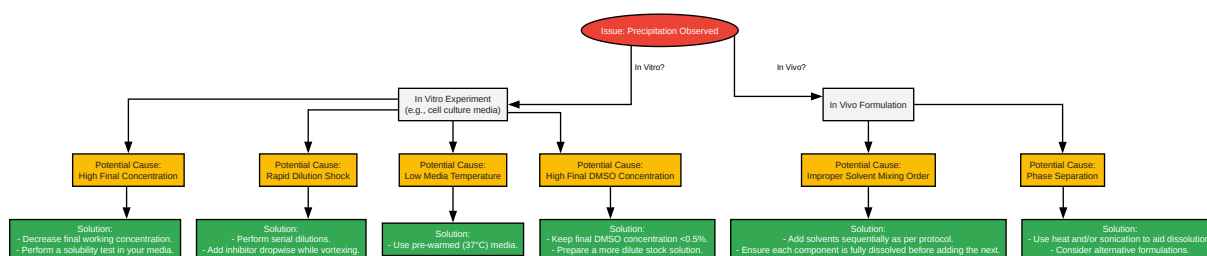
- 10 mM **CK1-IN-2 hydrochloride** stock solution in DMSO
- Pre-warmed (37°C) cell culture medium

Procedure:

- **Intermediate Dilution (Recommended):** To minimize precipitation, first, create an intermediate dilution of your stock solution. For example, dilute the 10 mM stock 1:10 in DMSO to get a 1 mM solution.
- **Final Dilution:** Add a small volume of the 1 mM intermediate solution to your pre-warmed cell culture medium while gently vortexing. For instance, adding 1 μ L of a 1 mM solution to 1 mL of medium will result in a 1 μ M final concentration with a final DMSO concentration of 0.1%.
- **Final Check:** After dilution, visually inspect the medium to ensure there is no precipitation. If the solution is clear, it is ready to be added to your cells.

Troubleshooting Guide

Encountering solubility issues is a common challenge when working with small molecule inhibitors. This guide provides a systematic approach to troubleshoot and resolve these problems.

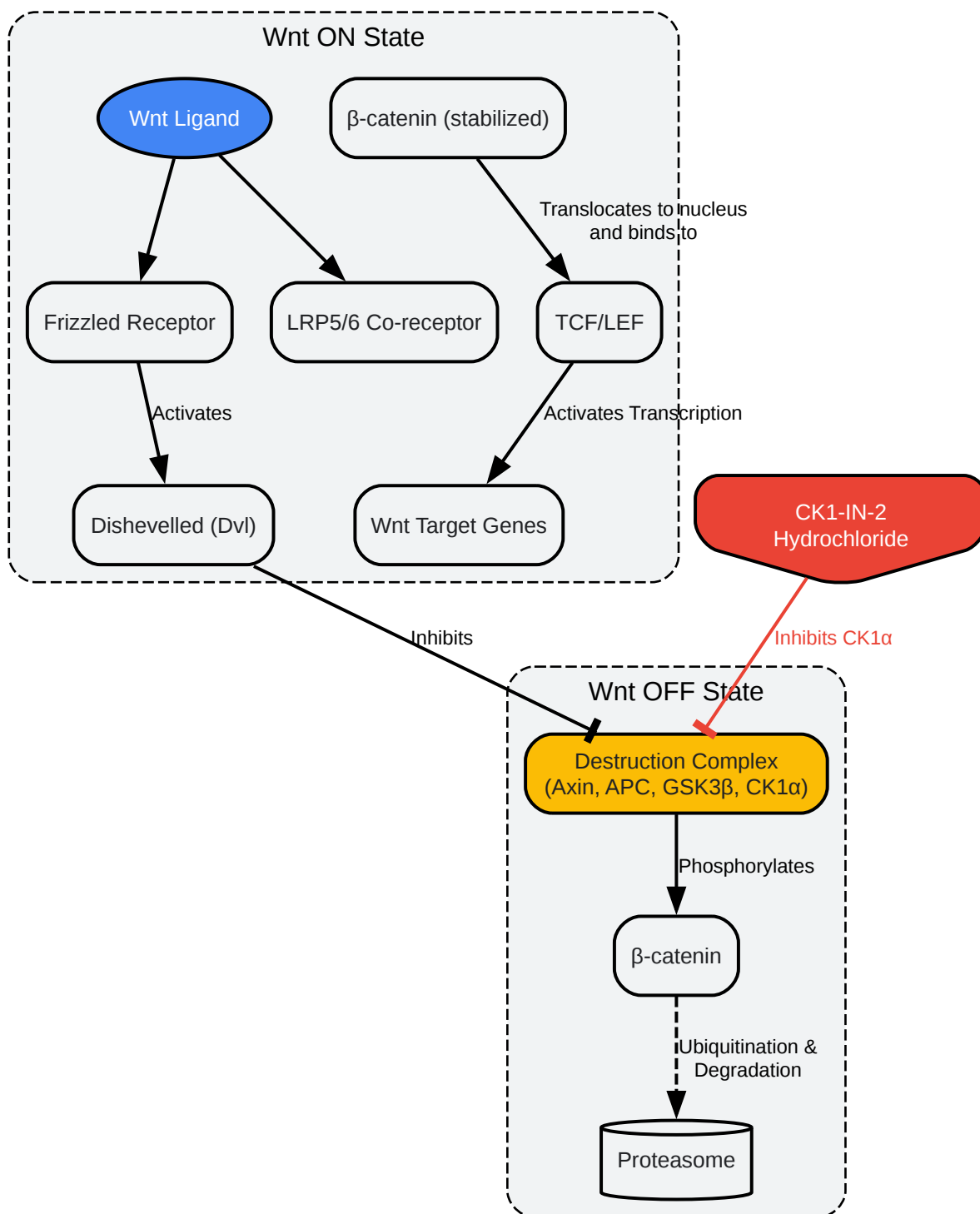


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Troubleshooting workflow for **CK1-IN-2 hydrochloride** solubility issues.

Signaling Pathway

CK1-IN-2 hydrochloride primarily targets the Casein Kinase 1 family, which are key regulators of the Wnt signaling pathway. The diagram below illustrates a simplified canonical Wnt signaling pathway and the role of CK1.



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Simplified canonical Wnt signaling pathway showing the role of CK1.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
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